

Application Notes and Protocols for (S)-GNE-987 in Cell Culture

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Compound of Interest

Compound Name: (S)-GNE-987

Cat. No.: B15543739

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Introduction

(S)-GNE-987 is the inactive epimer of GNE-987, a potent Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of the Bromodomain and Extra-Terminal (BET) family protein BRD4. While GNE-987 effectively links BRD4 to the von Hippel-Lindau (VHL) E3 ubiquitin ligase, leading to BRD4 ubiquitination and subsequent proteasomal degradation, **(S)-GNE-987** is designed as a negative control.^[1] It binds to the bromodomains of BRD4 but does not engage the VHL E3 ligase, and therefore does not mediate BRD4 degradation.^[1] This property makes **(S)-GNE-987** an essential tool for researchers to differentiate between the effects of BRD4 binding and BRD4 degradation in cell-based assays.

These application notes provide detailed protocols for the use of **(S)-GNE-987** as a negative control in cell culture experiments designed to investigate the effects of GNE-987.

Data Presentation

Table 1: Binding Affinity of GNE-987 and **(S)-GNE-987** to BRD4 Bromodomains

Compound	Target	Assay Type	IC50 (nM)	Reference
GNE-987	BRD4 (BD1)	TR-FRET	4.7	[2] [3]
GNE-987	BRD4 (BD2)	TR-FRET	4.4	[2]
(S)-GNE-987	BRD4 (BD1)	TR-FRET	4	
(S)-GNE-987	BRD4 (BD2)	TR-FRET	3.9	

Table 2: Degradation and Anti-proliferative Activity of GNE-987 in Cancer Cell Lines

Cell Line	Cancer Type	Assay Type	GNE-987 DC50 (nM)	GNE-987 IC50 (nM)	Reference
EOL-1	Acute Myeloid Leukemia	Western Blot	0.03	0.02	
HL-60	Acute Myeloid Leukemia	Not Reported	Not Reported	0.03	
NB4	Acute Myeloid Leukemia	CCK-8	Not Reported	Low nM	
Kasumi-1	Acute Myeloid Leukemia	CCK-8	Not Reported	Low nM	
MV4-11	Acute Myeloid Leukemia	CCK-8	Not Reported	Low nM	
HOS	Osteosarcoma	CCK-8	Not Reported	2.46	
143B	Osteosarcoma	CCK-8	Not Reported	7.71	
U2OS	Osteosarcoma	CCK-8	Not Reported	6.84	
MG-63	Osteosarcoma	CCK-8	Not Reported	5.78	
SK-N-BE(2)	Neuroblastoma	Not Reported	Not Reported	Low nM	

Experimental Protocols

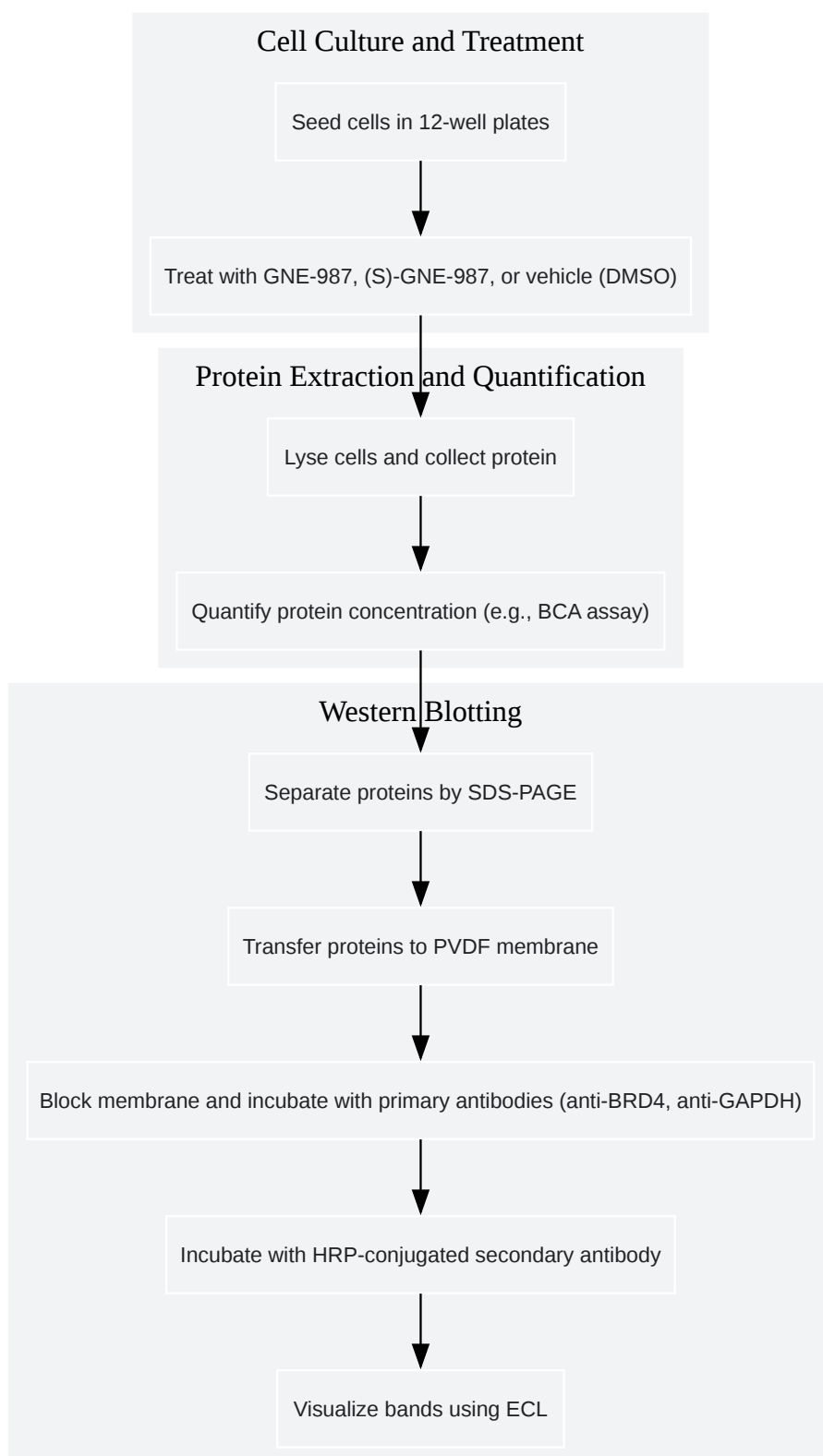
General Handling and Storage of (S)-GNE-987

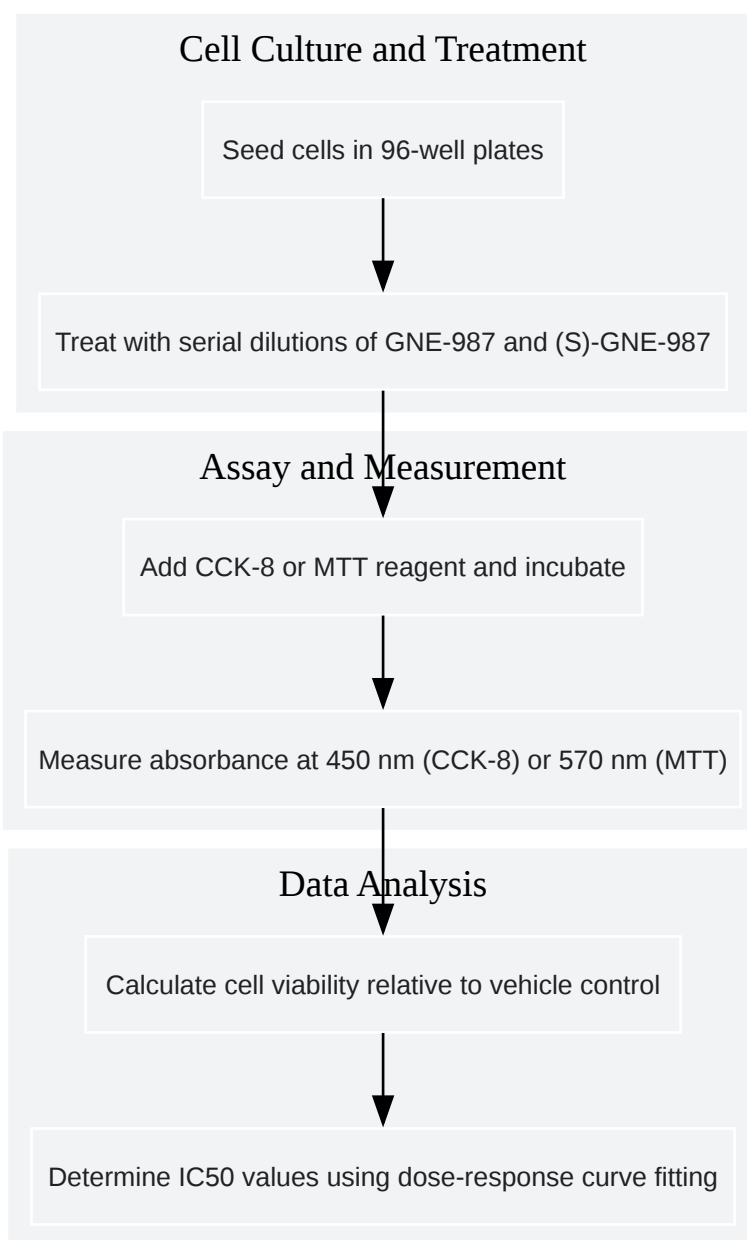
- Reconstitution: Reconstitute the lyophilized **(S)-GNE-987** powder in DMSO to create a stock solution of 10 mM.
- Storage: Store the stock solution at -20°C or -80°C for long-term storage. Aliquot the stock solution to avoid repeated freeze-thaw cycles.

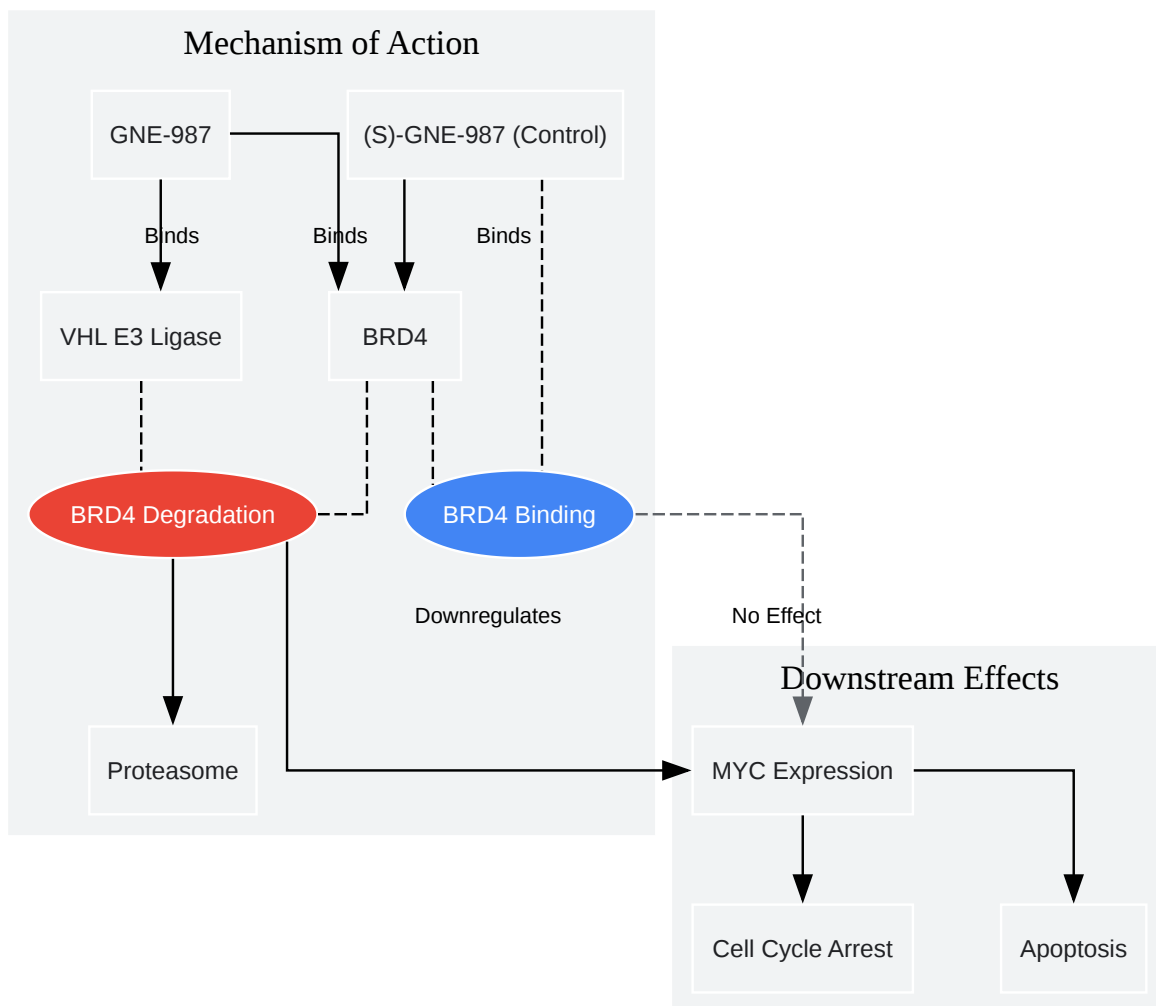
Protocol for BRD4 Degradation Assay (Western Blot)

This protocol is designed to confirm that **(S)-GNE-987** does not induce BRD4 degradation, in contrast to the active degrader GNE-987.

Workflow:







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References

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